

An In-Depth Technical Guide to 2-(4-Bromophenyl)-4,5-dihydrooxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromophenyl)-4,5-dihydrooxazole

Cat. No.: B061829

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-Bromophenyl)-4,5-dihydrooxazole**, a key building block in organic synthesis and medicinal chemistry. This document details its chemical identity, physicochemical properties, a robust synthesis protocol, and essential characterization data.

Core Compound Data

Chemical Identity:

Identifier	Value
IUPAC Name	2-(4-bromophenyl)-4,5-dihydrooxazole
CAS Number	189120-01-2
Molecular Formula	C ₉ H ₈ BrNO
Molecular Weight	226.07 g/mol
Canonical SMILES	C1COC(=N1)C2=CC=C(C=C2)Br

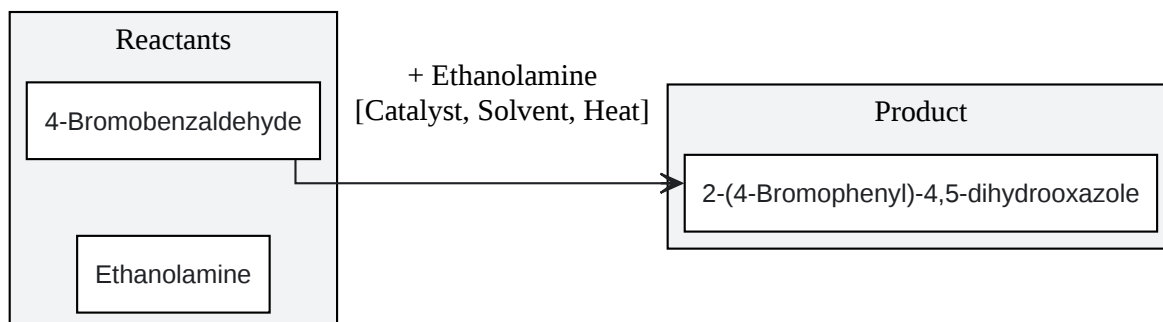
Physicochemical Properties:

Property	Value	Reference
Physical State	Solid	[1]
Appearance	Pale orange solid	[1]
Melting Point	100 - 104 °C	[1]

Synthesis of 2-(4-Bromophenyl)-4,5-dihydrooxazole

A highly efficient method for the synthesis of **2-(4-Bromophenyl)-4,5-dihydrooxazole** involves the condensation of 4-bromobenzaldehyde with ethanolamine. This one-pot reaction proceeds with high yield and is amenable to scale-up.

Reaction Scheme:



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References

- 1. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com